

# Proper Disposal Procedures: 2-Butenedioic Acid-d2

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Butenedioic acid-d2

Cat. No.: B14116930

[Get Quote](#)

## Executive Safety Summary

**2-Butenedioic acid-d2** exists primarily as two geometric isomers: Maleic acid-d2 (cis) and Fumaric acid-d2 (trans).[1] While chemically similar, their solubility profiles differ. Both are stable, non-radioactive isotopes used primarily as NMR standards or metabolic tracers.

Immediate Action Directive:

- Primary Hazard: Severe eye irritation and skin corrosion (acidity).
- Disposal Class: Non-Halogenated Organic Acid.
- RCRA Code:D002 (Corrosive) if  $\text{pH} \leq 2$ ; otherwise generally unregulated unless mixed with solvents.
- Prohibited: Do NOT mix with oxidizing agents (e.g., nitric acid) or strong bases without controlled neutralization.

## Chemical Identification & Pre-Disposal Assessment

Before disposal, positive identification of the isomer is critical for selecting the correct solvent for rinsing/dissolution, as Fumaric acid has significantly lower water solubility than Maleic acid.

Parameter	Maleic Acid-d2 (cis)	Fumaric Acid-d2 (trans)	Disposal Implication
CAS (Unlabeled)	110-16-7	110-17-8	Use for general hazard lookup.[1]
Solubility (Water)	High (~780 g/L)	Low (~6.3 g/L)	Fumaric residues require organic solvents (e.g., Ethanol) or basic water for rapid dissolution.[1]
Acidity (pKa)	pKa1 = 1.9 (Stronger)	pKa1 = 3.03	Maleic acid solutions are more likely to trigger D002 (Corrosive) classification.[1]
Physical State	Crystalline Solid	Crystalline Powder	Dust generation is a respiratory risk during solid waste transfer.[1]

## Personal Protective Equipment (PPE) Matrix

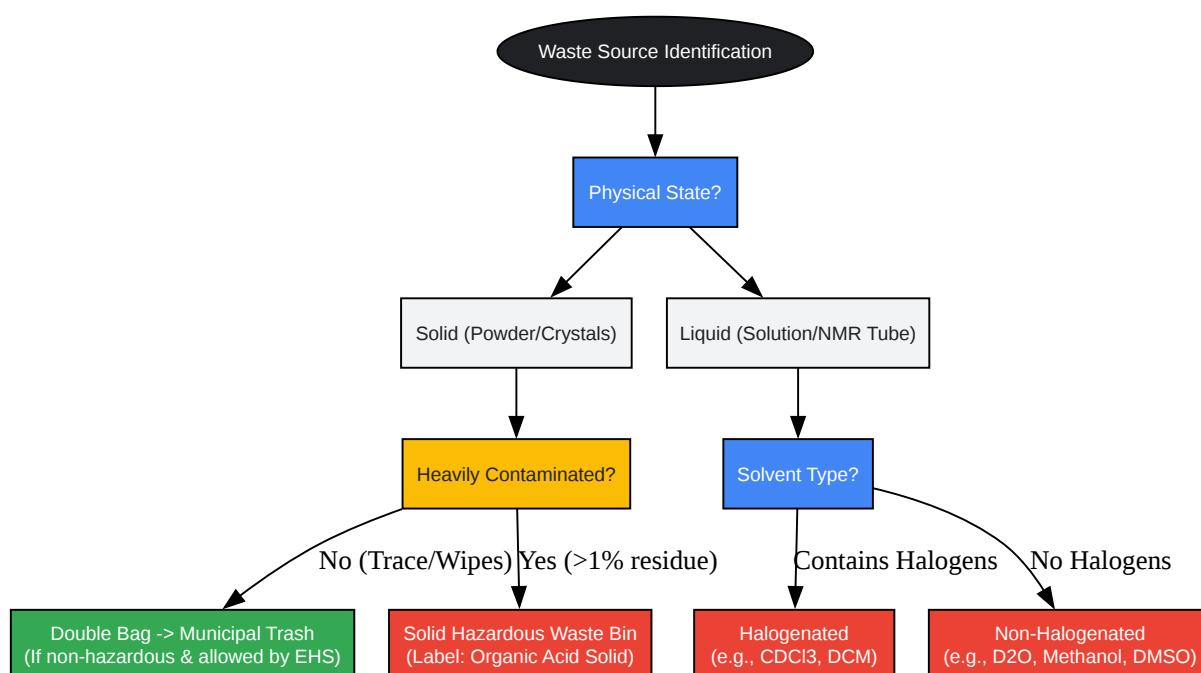
Rationale: Organic acids can permeate standard latex rapidly. The following PPE standards are non-negotiable for handling d2-acids.

- Eye Protection: Chemical splash goggles (ANSI Z87.1). Why: Both isomers cause severe eye damage; safety glasses are insufficient for liquid handling.
- Hand Protection: Nitrile gloves (minimum 0.11 mm thickness). Why: Excellent resistance to organic acids. Change immediately if splashed.
- Respiratory: N95 or P100 particulate respirator. Required only if handling large quantities of dry powder outside a fume hood.

## Disposal Workflows

### Diagram 1: Waste Stream Decision Logic

The following logic ensures compliance with EPA "Cradle-to-Grave" management principles.



[Click to download full resolution via product page](#)

Caption: Decision matrix for segregating **2-Butenedioic acid-d2** waste streams based on physical state and solvent compatibility.

## Protocol A: Solid Waste (Expired Stock or Spills)

Applicability: Pure substance in vials or absorbed spill material.

- Container: Use a wide-mouth high-density polyethylene (HDPE) jar. Avoid metal containers due to corrosion risk.

- Labeling: Affix a hazardous waste tag.
  - Chemical Name: "**2-Butenedioic acid-d2 (Solid)**"[1]
  - Hazard Checkbox: Corrosive, Irritant.[2]
- Segregation: Do not mix with solid oxidizers (e.g., permanganates) or bases.

## Protocol B: Liquid Waste (NMR Tubes & Stock Solutions)

Applicability: Dissolved samples in deuterated solvents (D2O, DMSO-d6, CDCl3).

- Solvent Identification: Check the solvent used.
  - Scenario 1 (CDCl3/DCM): Dispose in Halogenated Organic Waste.
  - Scenario 2 (D2O/Methanol/DMSO): Dispose in Non-Halogenated Organic Waste.
- Transfer: Decant the NMR tube into the appropriate carboy using a funnel.
- Rinsing:
  - Maleic acid-d2: Rinse tube 2x with Acetone or Water.
  - Fumaric acid-d2: Rinse tube 2x with Ethanol or Methanol (Water is ineffective).
- Rinsate Disposal: Add the first rinse to the hazardous waste container. Subsequent rinses may be drain-disposed only if permitted by local EHS regulations (dilution factor >100:1).

## Emergency Response: Spill Procedures

Minor Spill (< 50g/mL):

- Isolate: Alert nearby personnel.
- PPE: Don goggles and double nitrile gloves.
- Neutralize:

- Cover the spill with Sodium Bicarbonate ( $\text{NaHCO}_3$ ) or a commercial acid neutralizer.
- Wait for effervescence (bubbling) to cease.
- Collect: Sweep up the neutralized slurry (now Sodium Maleate/Fumarate) into a plastic dustpan.
- Clean: Wipe surface with water and detergent.

Major Spill (> 50g/mL):

- Evacuate the area.<sup>[3][4][5]</sup>
- Contact EHS immediately.
- Do not attempt to neutralize without respiratory protection (dust/aerosol risk).

## Diagram 2: Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step neutralization and collection workflow for acidic spills.

## Regulatory & Compliance Data

The following data supports the classification of this material as hazardous waste.

Agency	Classification	Code/Note
EPA (RCRA)	Characteristic Waste (Corrosivity)	D002 (Applies if aqueous pH $\leq$ 2).[1][6][7]
DOT (Transport)	Corrosive Liquid, Acidic, Organic, n.o.s.[1]	UN 3265, Class 8, PG III.
SARA 311/312	Acute Health Hazard	Reporting required for large inventories.[1]
TSCA	Listed	Deuterated isotopes are generally regulated under the CAS of the parent compound. [1]

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[8] [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [\[Link\]](#)
- PubChem. (n.d.). Maleic Acid (Compound Summary). National Library of Medicine. [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [2. isotope.com \[isotope.com\]](#)

- [3. coral.washington.edu](http://3.coral.washington.edu) [[coral.washington.edu](http://coral.washington.edu)]
- [4. sigmaaldrich.com](http://4.sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- [5. capotchem.cn](http://5.capotchem.cn) [[capotchem.cn](http://capotchem.cn)]
- [6. republicservices.com](http://6.republicservices.com) [[republicservices.com](http://republicservices.com)]
- [7. epa.gov](http://7.epa.gov) [[epa.gov](http://epa.gov)]
- [8. reed.edu](http://8.reed.edu) [[reed.edu](http://reed.edu)]
- To cite this document: BenchChem. [Proper Disposal Procedures: 2-Butenedioic Acid-d2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14116930/docs#proper-disposal-procedures-2-butenedioic-acid-d2>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check